

# Application Note and Protocol: Preparation of SB 202190 Stock Solution in DMSO

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## Compound of Interest

Compound Name: SB 202190

Cat. No.: B1681491

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the p38 MAPK inhibitor, **SB 202190**, using Dimethyl Sulfoxide (DMSO) as the solvent.

## Introduction

**SB 202190** is a potent, cell-permeable, and selective inhibitor of p38 mitogen-activated protein kinases (MAPKs), specifically targeting the p38 $\alpha$  and p38 $\beta$  isoforms.<sup>[1][2][3]</sup> It is widely utilized in cell signaling research to investigate the roles of p38 MAPKs in various cellular processes, including inflammation, apoptosis, and cell differentiation.<sup>[2][4]</sup> Accurate preparation of a stock solution is critical for obtaining reliable and reproducible experimental results. This protocol outlines the necessary steps for dissolving **SB 202190** in DMSO to create a concentrated stock solution for laboratory use.

## Quantitative Data Summary

A summary of the key quantitative data for **SB 202190** is presented in the table below for easy reference.

Property	Value	References
Molecular Weight	331.34 g/mol	[1][5]
Molecular Formula	C <sub>20</sub> H <sub>14</sub> FN <sub>3</sub> O	[6]
CAS Number	152121-30-7	[6]
Solubility in DMSO	Soluble up to 100 mM	
Recommended Storage	-20°C	[6]
Purity	≥98%	

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SB 202190** in DMSO. This concentration is a common starting point for further dilutions in cell culture media or other aqueous buffers.

### 3.1. Materials

- **SB 202190** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

### 3.2. Procedure

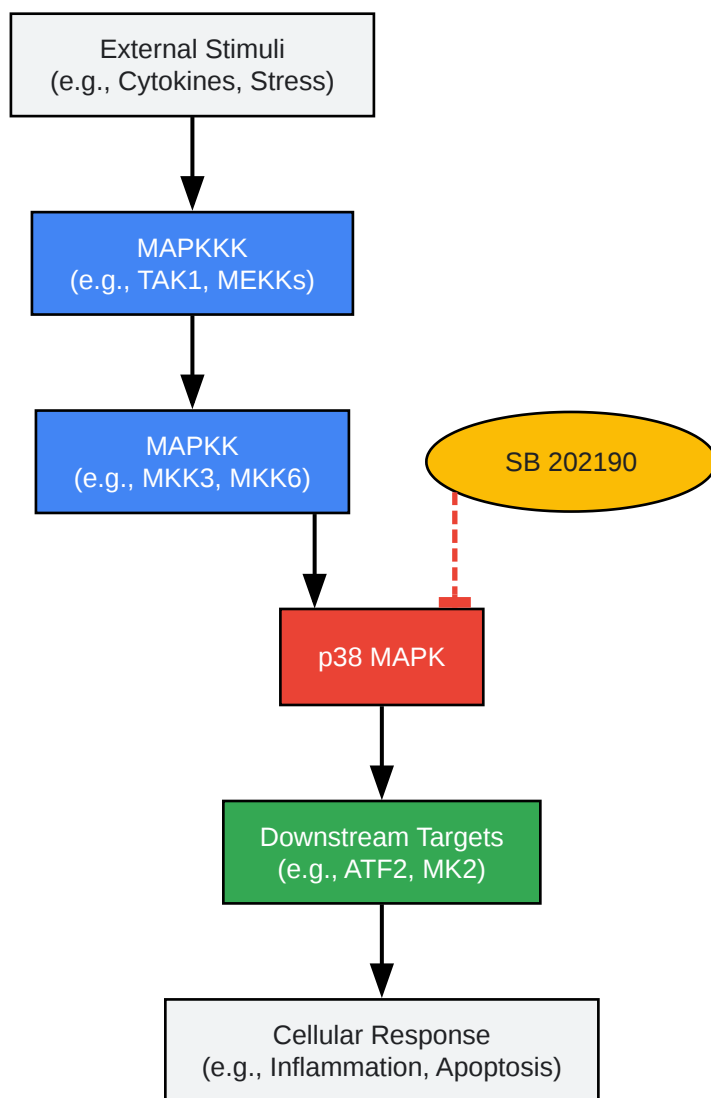
- Preparation: Before starting, ensure the workspace is clean and that all materials are readily accessible. Allow the **SB 202190** powder and DMSO to equilibrate to room temperature to prevent condensation.
- Weighing **SB 202190**:
  - Tare the analytical balance with a clean microcentrifuge tube.
  - Carefully weigh out the desired amount of **SB 202190** powder. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 3.31 mg of **SB 202190**.
- Calculating the Volume of DMSO:
  - Use the following formula to calculate the required volume of DMSO:
    - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molarity (mol/L)})$
    - Example Calculation for 1 mg of **SB 202190** to make a 10 mM stock:
      - $\text{Volume (L)} = 0.001 \text{ g} / (331.34 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.0003018 \text{ L} = 301.8 \text{ }\mu\text{L}$
    - Example Calculation for 5 mg of **SB 202190** to make a 10 mM stock:
      - $\text{Volume (mL)} = 5 \text{ mg} / 331.4 \text{ g/mol} * 1000 / 10 \text{ mM} = 1.51 \text{ mL}$ [\[6\]](#)
  - Add the calculated volume of DMSO to the tube containing the **SB 202190** powder.
  - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming at 37°C or sonication can be used to aid dissolution if precipitation is observed.[\[4\]](#)
- Storage and Handling:
  - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.[\[3\]](#)  
[\[6\]](#)

- When stored properly, the solution in DMSO is stable for several months.[6]
- For use in cell culture, the stock solution should be diluted into the culture medium immediately before use. The final concentration of DMSO should be kept low (typically below 0.1%) to avoid cellular toxicity.[3][7]
- Aqueous solutions of **SB 202190** are not recommended for storage for more than one day.

## Signaling Pathway and Experimental Workflow Diagrams

### 4.1. p38 MAPK Signaling Pathway

**SB 202190** acts as an inhibitor of the p38 MAPK signaling pathway. The diagram below illustrates the canonical p38 MAPK cascade, which is involved in cellular responses to stress, inflammation, and other external stimuli.

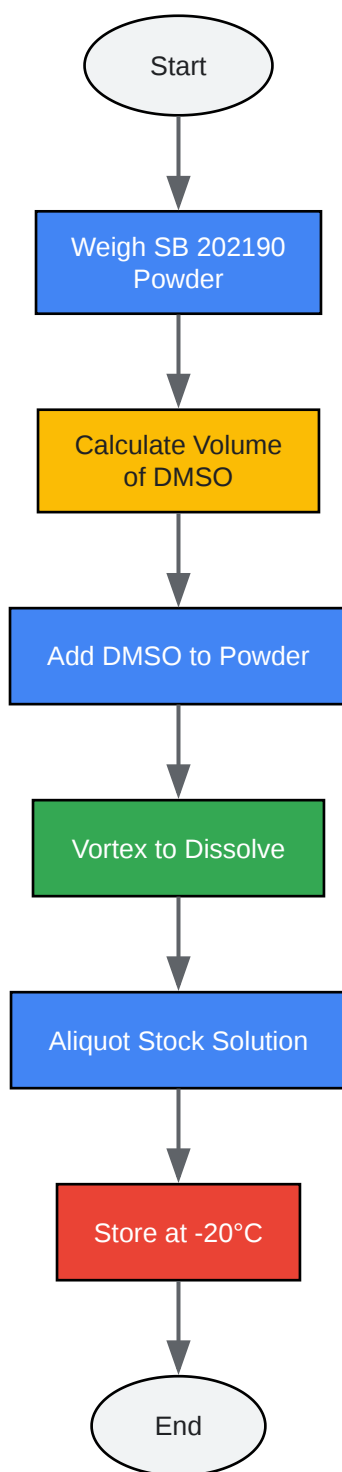


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Caption: p38 MAPK signaling pathway with the inhibitory action of **SB 202190**.

#### 4.2. Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow of the experimental protocol for preparing the **SB 202190** stock solution.



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Caption: Workflow for preparing **SB 202190** stock solution in DMSO.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. abmole.com [abmole.com]
- 3. cdn.stemcell.com [cdn.stemcell.com]
- 4. apexbt.com [apexbt.com]
- 5. Sb-202190 | C20H14FN3O | CID 5169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. SB202190 | Cell Signaling Technology [cellsignal.com]
- 7. SB 202190 | FHPI | p38 MAPK inhibitor | TargetMol [targetmol.com]
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